

Summary of Alpinetin's Pharmacological Properties from Preclinical Studies

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Compound Focus: Aplithianine A

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| Disease Model | Experimental Subject | Effective Doses | Key Outcomes | Proposed Mechanisms | Citation |
|-------------------------|------------------------|----------------------------|---|--|----------|
| Ischemic Stroke | Male Wistar Rats | 25, 50, 100 mg/kg (i.p.) | ↓ Infarct volume by 30%; ↑ Neuronal density; ↑ Antioxidant enzymes (SOD, GSH-Px); ↓ Inflammation (IL-6, COX-2) | Antioxidant; Anti-inflammatory | [1] [2] |
| Alcoholic Liver Disease | C57BL/6 Mice | Not specified (i.p.) | ↓ Serum ALT, AST; ↓ Oxidative stress; ↓ Steatosis & inflammation | Antioxidant; Anti-inflammatory; Attenuates ER stress | [3] |
| Spinal Cord Injury | Rats / Microglia cells | 20, 40, 80 mg/kg (in vivo) | ↓ Neuroinflammation; ↓ Neuronal apoptosis; ↑ Axonal regeneration | Inhibits JAK2/STAT3 pathway | [4] |
| Sepsis (PICS) | C57BL/6 Mice | 50 mg/kg (i.v.) | Improved survival (53.3% vs 20%); ↓ Inflammation (IL-6, TNF- α); ↓ Oxidative stress | Anti-inflammatory; Antioxidant; Anti-apoptotic | [5] |

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|--------------------|----------------------|---|---|--|----------|
| Ulcerative Colitis | Mice / THP-1 cells | 25, 50, 100 mg/kg (i.p.); 50-200 µg/mL (in vitro) | Attenuated diarrhea, colonic damage; ↓ MPO activity; ↓ TNF-α, IL-1β | Suppresses TLR4/NF-κB & NLRP3 inflammasome | [6] |

Experimental Protocols for Key Studies

For researchers, the methodology details from pivotal studies are outlined below.

In Vivo Model of Ischemic Stroke [1] [2]

- **Animal Model:** Male Wistar rats subjected to Rt.MCAO (right Middle Cerebral Artery Occlusion).
- **Treatment:** Alpinetin (25, 50, 100 mg/kg body weight) or vehicle was administered intraperitoneally (i.p.) once daily for 3 consecutive days post-occlusion.
- **Control Groups:** Sham-operated group, Rt.MCAO+vehicle group, Rt.MCAO+piracetam (250 mg/kg) group.
- **Key Assessments:**
 - **Infarct Volume:** Measured using 2,3,5-triphenyltetrazolium chloride (TTC) staining.
 - **Neuronal Density:** Counted in the cortex, CA1, and CA3 hippocampal regions.
 - **Oxidative Stress:** Levels of MDA, CAT, GSH-Px, and SOD were measured in cortical and hippocampal tissues.
 - **Inflammation:** Protein levels of COX-2 and IL-6 were assessed by western blotting.

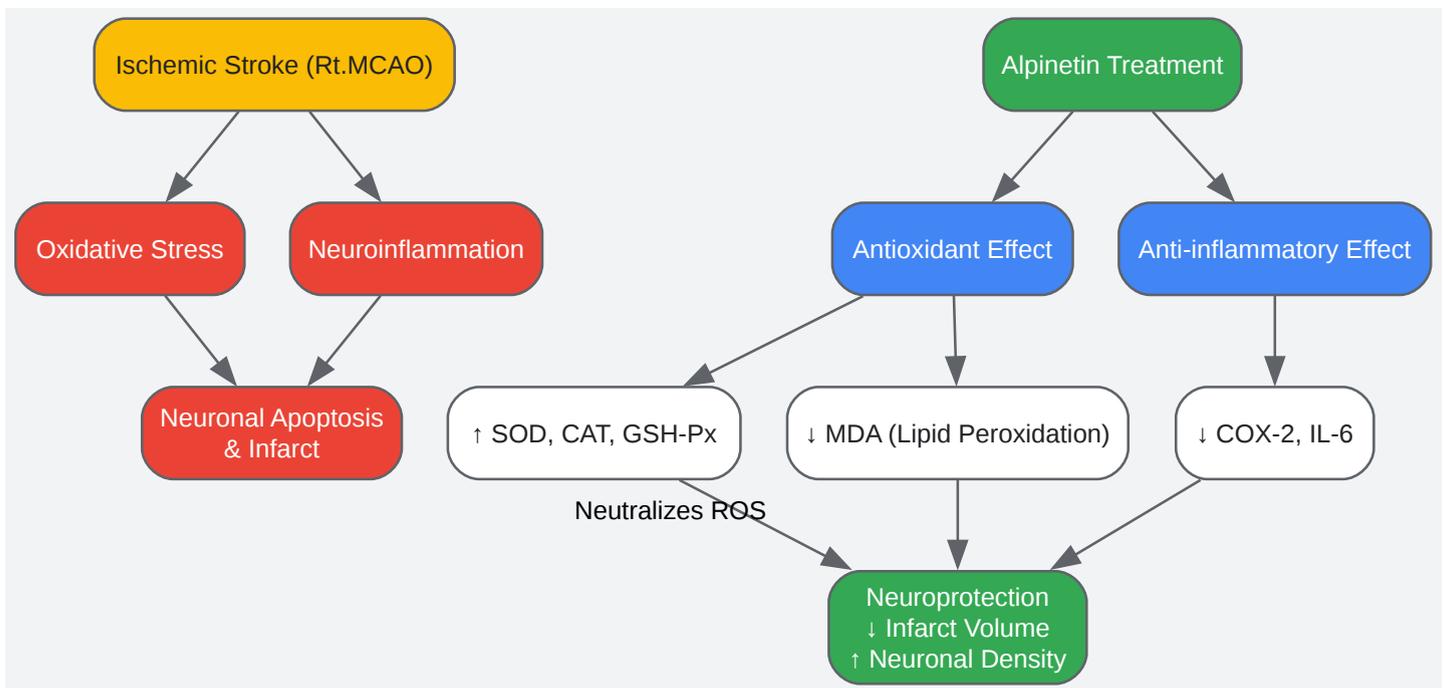
In Vitro Model of Neuroinflammation [4]

- **Cell Model:** Lipopolysaccharide (LPS)-stimulated microglia (BV2 cells or primary microglia).
- **Treatment:** Cells were pretreated with Alpinetin (at varying concentrations) for 1-2 hours before LPS stimulation.
- **Key Assessments:**
 - **Cell Viability:** Assessed by MTT or CCK-8 assay.

- **Inflammatory Cytokines:** Levels of TNF- α , IL-1 β , IL-6 in culture supernatant measured by ELISA.
- **Signaling Pathways:** Protein levels of phosphorylated JAK2 and STAT3 were analyzed by western blot.
- **Co-culture:** Treated microglia were co-cultured with PC12 neuronal cells to assess neuronal apoptosis (via TUNEL staining, flow cytometry) and ROS production.

Mechanism of Action Visualization

The neuroprotective effect of Alpinetin in ischemic stroke involves a multi-targeted mechanism, as illustrated below.



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Interpretation and Further Steps

The data presented here is for **Alpinetin**, a flavonoid. The compound "Aplithianine" you inquired about remains unidentified in the scientific literature as of early November 2025.

- **Verify the Nomenclature:** I recommend double-checking the spelling of "Aplithianine." It could be a rare, newly discovered compound, or there might be a typo in the name.
- **Explore Related Compounds:** If your research focuses on alkaloids with similar proposed activities (e.g., anti-inflammatory, neuroprotective), searching for alkaloids from related plant genera, such as *Alpinia*, might be a productive alternative.
- **Consult Specialized Databases:** For a definitive search, please consider using specialized natural product databases like SciFinder, Reaxys, or the Dictionary of Natural Products.

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References

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[<https://www.smolecule.com/products/b12853215#aplithianine-a-natural-product-alkaloid-properties>]

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